

Technical Support Center: 2,2-Diethyloxirane

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Compound of Interest

Compound Name: 2,2-Diethyloxirane

Cat. No.: B1346503

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Welcome to the technical support center for **2,2-diethyloxirane**. This guide provides essential information on the stability, storage, and handling of **2,2-diethyloxirane** to ensure the integrity of your research and development projects.

Frequently Asked Questions (FAQs)

Q1: What is **2,2-diethyloxirane** and what are its primary characteristics?

A1: **2,2-Diethyloxirane** (CAS: 1192-17-2) is a cyclic ether with a three-membered ring containing an oxygen atom.^{[1][2]} It is a colorless liquid with a distinctive sweet odor.^[1] Due to the significant strain in the epoxide ring, it is a reactive compound and serves as a valuable intermediate in organic synthesis.^{[1][3]}

Q2: What are the recommended storage conditions for **2,2-diethyloxirane**?

A2: To ensure stability, **2,2-diethyloxirane** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[4] It is crucial to keep it away from heat, sparks, open flames, and other sources of ignition.^[4] The product is chemically stable under standard ambient conditions (room temperature).^[4]

Q3: What are the main hazards associated with **2,2-diethyloxirane**?

A3: **2,2-Diethyloxirane** is a highly flammable liquid and vapor.^[4] It can cause severe skin burns and eye damage and is suspected of causing genetic defects and cancer.^[4] Vapors are heavier than air and may form explosive mixtures with air, with a risk of flashback from an ignition source.^{[4][5]}

Q4: Is **2,2-diethyloxirane** stable in the presence of acids or bases?

A4: No, **2,2-diethyloxirane** is highly susceptible to ring-opening reactions catalyzed by both acids and bases.^{[1][3]} The presence of even trace amounts of acidic or basic impurities can lead to rapid degradation or polymerization. Acid-catalyzed ring-opening typically proceeds through a mechanism with SN1 character, while base-catalyzed opening follows an SN2 pathway.^{[6][7][8]}

Troubleshooting Guide

This guide addresses common problems encountered during the handling and use of **2,2-diethyloxirane**.

Problem 1: The **2,2-diethyloxirane** in the bottle has turned yellow or become viscous.

- Possible Cause: This often indicates polymerization or degradation. The epoxide ring is prone to opening and reacting with other molecules, especially if exposed to contaminants (acidic/basic residues), light, or elevated temperatures over time.
- Solution:
 - Do not use the material. A change in viscosity indicates a significant degree of polymerization, which can alter the compound's reactivity and purity.
 - Check the purity of a small, carefully drawn sample using an appropriate analytical method, such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy, to confirm degradation.
 - Dispose of the degraded material according to your institution's hazardous waste disposal protocols.^[4]
 - Review your storage and handling procedures to prevent future occurrences. Ensure the container is tightly sealed under an inert atmosphere (e.g., nitrogen or argon) and stored in a cool, dark place.

Problem 2: An experiment involving **2,2-diethyloxirane** resulted in a low yield or an unexpected side product.

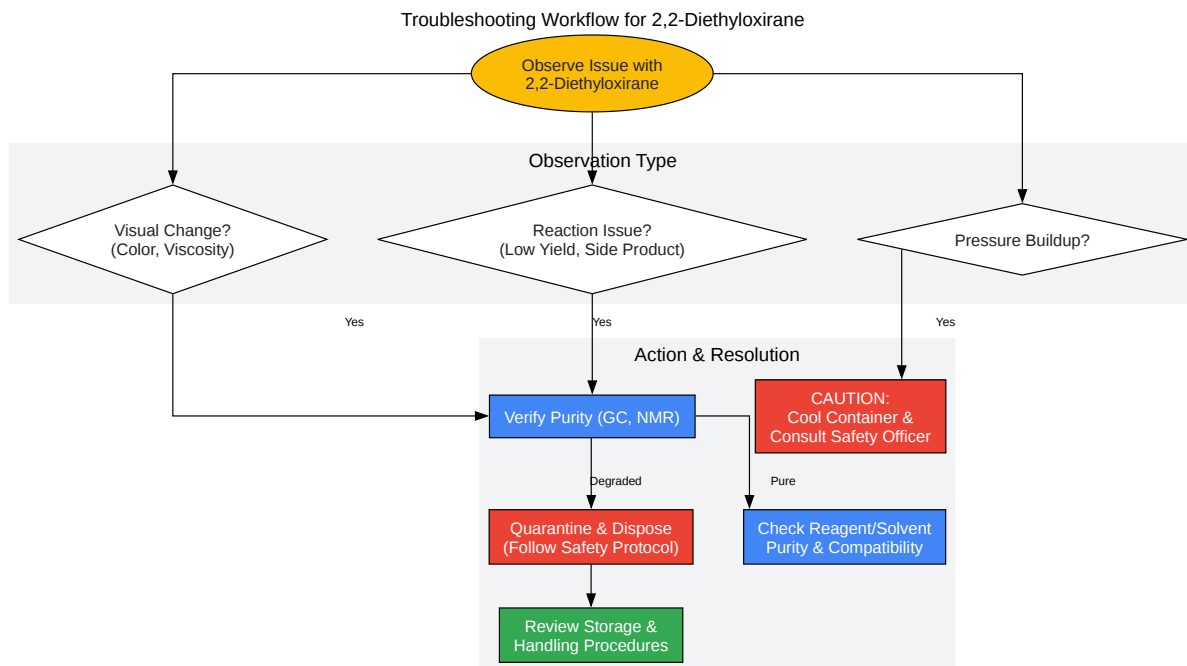
- Possible Cause 1: Impure Starting Material. The **2,2-diethyloxirane** may have degraded during storage, introducing impurities that interfere with the reaction.
- Solution 1: Before use, verify the purity of the **2,2-diethyloxirane** using the protocol outlined in the "Experimental Protocols" section below or another suitable analytical method.
- Possible Cause 2: Incompatible Reagents or Solvents. Trace amounts of acid or base in other reagents or solvents can catalyze the ring-opening of the epoxide, leading to diols, alkoxy-alcohols, or other adducts.
- Solution 2: Ensure all reagents and solvents are anhydrous and free from acidic or basic impurities. Use freshly distilled or purified solvents when necessary.

Problem 3: The pressure in the storage container seems to have increased.

- Possible Cause: This could be due to decomposition or polymerization, which can sometimes be exothermic and lead to the vaporization of the liquid or the formation of gaseous byproducts. Epoxides can undergo exothermic decomposition at elevated temperatures.^[9]
- Solution:
 - Handle with extreme caution in a well-ventilated chemical fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, and chemical-resistant gloves.^{[4][10]}
 - Cool the container before attempting to open it.
 - If you suspect significant decomposition, consult your institution's safety officer for guidance on handling and disposal.

Troubleshooting Workflow

The following diagram outlines a logical approach to troubleshooting issues with **2,2-diethyloxirane**.



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Caption: A flowchart for diagnosing and resolving common issues encountered with **2,2-diethyloxirane**.

Quantitative Data Summary

While specific kinetic data for **2,2-diethyloxirane** decomposition is not readily available, the following table summarizes its key physical and safety properties.

Property	Value	Source
Chemical Formula	C ₆ H ₁₂ O	[1][2]
Molecular Weight	100.16 g/mol	[2][11]
Appearance	Colorless liquid	[1]
Density	~0.812 g/mL at 25 °C (for 2,2-dimethyloxirane)	
Boiling Point	~50-51 °C (for 2,2-dimethyloxirane)	
Flash Point	-32.5 °C (for 2,2-dimethyloxirane)	
Storage Class	3 (Flammable liquids)	[4]

Experimental Protocols

Protocol: Purity Assessment of 2,2-Diethyloxirane by Gas Chromatography (GC-FID)

This protocol provides a general method for determining the purity of a **2,2-diethyloxirane** sample. Instrument conditions may need to be optimized for your specific equipment.

1. Objective: To quantify the purity of **2,2-diethyloxirane** and detect the presence of volatile impurities or degradation products.

2. Materials:

- **2,2-Diethyloxirane** sample
- High-purity solvent for dilution (e.g., Dichloromethane or Diethyl ether, GC grade)
- Volumetric flasks (10 mL)
- Microsyringe

- GC vials with caps

3. Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for separating volatile polar compounds (e.g., a DB-5, DB-WAX, or equivalent).

4. Sample Preparation:

- In a chemical fume hood, prepare a dilute solution of the **2,2-diethyloxirane** sample. A typical concentration is ~1000 ppm.
- Add 10 μL of the **2,2-diethyloxirane** sample to a 10 mL volumetric flask.
- Dilute to the mark with the chosen solvent.
- Cap and invert the flask several times to ensure homogeneity.
- Transfer an aliquot of the solution to a GC vial for analysis.

5. GC-FID Conditions (Example):

- Injector Temperature: 200 $^{\circ}\text{C}$
- Detector Temperature: 250 $^{\circ}\text{C}$
- Oven Temperature Program:
 - Initial temperature: 50 $^{\circ}\text{C}$, hold for 2 minutes.
 - Ramp: Increase at 10 $^{\circ}\text{C}/\text{min}$ to 220 $^{\circ}\text{C}$.
 - Hold: Hold at 220 $^{\circ}\text{C}$ for 5 minutes.
- Carrier Gas: Helium or Nitrogen, at a constant flow rate.
- Injection Volume: 1 μL

- Split Ratio: 50:1

6. Data Analysis:

- Integrate all peaks in the resulting chromatogram.
- Calculate the purity of the sample by determining the area percentage of the main **2,2-diethyloxirane** peak relative to the total area of all integrated peaks.
 - $\% \text{ Purity} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$
- The presence of significant additional peaks may indicate impurities or degradation products.

Chemical Stability and Decomposition Pathway

The primary pathway for the decomposition of **2,2-diethyloxirane** in a laboratory setting is through the catalytic ring-opening of the strained epoxide. This process is readily initiated by acids.

Acid-Catalyzed Decomposition Pathway

Caption: Acid protonates the epoxide, forming a reactive intermediate that is attacked by a nucleophile.

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